

In-Depth Technical Safety Guide: 4-Bromo-2-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 4-Bromo-2-chlorobenzotrifluoride

Cat. No.: B1287702

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **4-Bromo-2-chlorobenzotrifluoride** (CAS No. 467435-07-0), a key intermediate in various fields including pharmaceuticals and agrochemicals.^[1] The information is compiled to assist in the safe handling, storage, and disposal of this compound.

Chemical Identification and Physical Properties

4-Bromo-2-chlorobenzotrifluoride is a halogenated aromatic compound.^[2] Its trifluoromethyl group and halogen substituents contribute to its reactivity and stability, making it a versatile building block in organic synthesis.^[1]

Property	Value	Source
CAS Number	467435-07-0	[1][3]
Molecular Formula	C ₇ H ₃ BrClF ₃	[1]
Molecular Weight	259.45 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid	[1]
Density	1.76 g/cm ³	[1]
Boiling Point	224.1 ± 35.0 °C (Predicted)	[5]
Refractive Index	n _{20D} 1.51	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[5]

Hazard Identification and Classification

This chemical is classified as a hazardous substance. The GHS classification indicates that it can cause skin and eye irritation, and may cause respiratory irritation.[4]

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[4]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) values for oral, dermal, or inhalation routes, for **4-Bromo-2-chlorobenzotrifluoride** are not readily available in

the public domain. The toxicological properties have not been fully investigated.[6] General statements indicate that it may be harmful by ingestion and inhalation and is irritating to mucous membranes and the upper respiratory tract.[6]

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity	Data Not Available	Oral	Data Not Available	Not Classified
Acute Dermal Toxicity	Data Not Available	Dermal	Data Not Available	Not Classified
Acute Inhalation Toxicity	Data Not Available	Inhalation	Data Not Available	Not Classified
Skin Irritation	Rabbit	Dermal	Irritant	Category 2
Eye Irritation	Rabbit	Ocular	Serious Irritant	Category 2A

Fire and Explosion Hazard Data

Detailed fire and explosion data, such as flash point and upper/lower explosion limits, for **4-Bromo-2-chlorobenzotrifluoride** are not specified in the available literature. However, general guidance for similar flammable liquids should be followed.

Parameter	Value
Flash Point	Data Not Available
Autoignition Temperature	Data Not Available
Upper Explosion Limit (UEL)	Data Not Available
Lower Explosion Limit (LEL)	Data Not Available
Suitable Extinguishing Media	Dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[7]
Hazardous Combustion Products	May include carbon oxides, hydrogen halides, and hydrogen fluoride.

Experimental Protocols

The following are detailed methodologies for key toxicological assessments, based on internationally recognized OECD guidelines. These protocols would be appropriate for generating the necessary safety data for **4-Bromo-2-chlorobenzotrifluoride**.

Acute Oral Toxicity (OECD 423)

The acute toxic class method is a stepwise procedure using a small number of animals to classify a substance's toxicity.^[8]

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.^[8]
- **Housing and Feeding:** Animals are housed in standard laboratory conditions and fasted prior to dosing.^[8]
- **Dosing:** The substance is administered orally by gavage at one of the defined starting dose levels (5, 50, 300, or 2000 mg/kg body weight).^[8]
- **Procedure:** A step-wise procedure is followed. Each step uses three animals. The outcome of each step (mortality or survival) determines the next dose level.^[8]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.^[7]
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.^[7]
- **Classification:** The results allow for the classification of the substance into a GHS toxicity category.^[8]

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause reversible skin damage.

- **Test Animals:** Healthy, young adult albino rabbits with clipped fur are used.^[9]
- **Application:** A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small area of skin under a gauze patch (semi-occluded).^[10]

- Exposure: The exposure duration is typically 4 hours.[10]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[10]
- Scoring: The reactions are scored using a standardized system (e.g., Draize).[9]
- Classification: The substance is classified based on the severity and reversibility of the skin reactions.[10]

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause damage to the eye.

- Test Animals: Healthy, young adult albino rabbits are used.[11]
- Procedure: A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[11]
- Initial Test: The test is initially performed on a single animal.[11]
- Observation: The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.[11]
- Confirmatory Test: If a corrosive or severe irritant effect is not observed, the test is confirmed using up to two additional animals.[11]
- Classification: The substance's irritation potential is classified based on the severity and reversibility of the observed ocular lesions.[11]

Handling and Emergency Procedures Workflow

The following diagram illustrates a logical workflow for handling a spill of **4-Bromo-2-chlorobenzotrifluoride**, emphasizing safety and containment.

Caption: Workflow for handling a spill of **4-Bromo-2-chlorobenzotrifluoride**.

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